

Application Notes and Protocols: Intraperitoneal Injection of CP-47,497

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Compound of Interest

Compound Name: CP-447697

Cat. No.: B15604013

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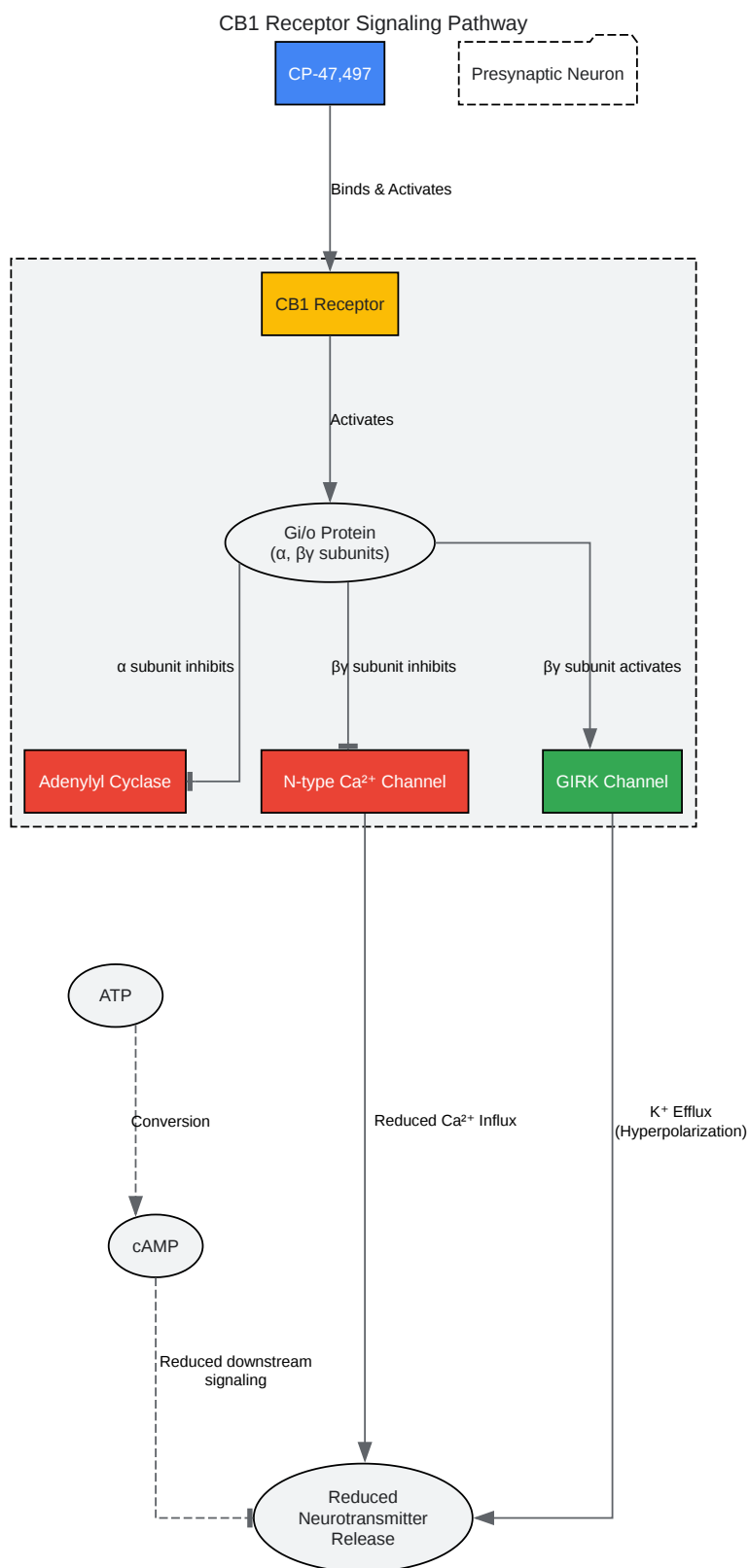
For Researchers, Scientists, and Drug Development Professionals

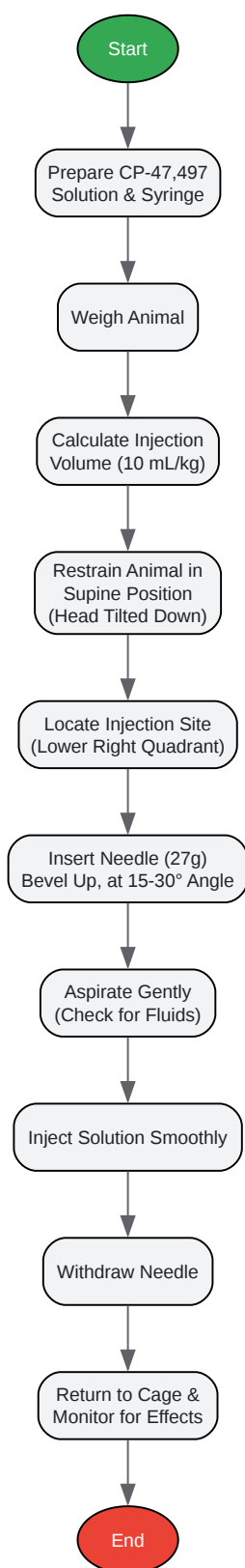
Application Notes

CP-47,497 is a potent synthetic cannabinoid and a high-affinity agonist for the cannabinoid receptor type 1 (CB1).[1] Developed by Pfizer in the 1980s, it is a non-classical cannabinoid that is structurally distinct from THC but produces similar physiological and behavioral effects. [2] Due to its cannabimimetic properties, CP-47,497 is a valuable research tool for studying the endocannabinoid system, including its role in pain perception, motor control, and thermoregulation.[2] In rodents, administration of CP-47,497 reliably induces a characteristic "tetrad" of effects: catalepsy, antinociception (analgesia), hypothermia, and hypolocomotion.[3] These effects are primarily mediated through the activation of CB1 receptors, which are G-protein coupled receptors predominantly expressed in the central nervous system.

Mechanism of Action

CP-47,497 acts as an agonist at the CB1 receptor.[1] Binding of CP-47,497 to the CB1 receptor stimulates G-proteins (Gi/Go), leading to a cascade of intracellular events. This includes the inhibition of adenylyl cyclase, which reduces cyclic AMP (cAMP) levels, a decrease in the opening of N-type calcium channels, and the activation of G-protein-gated inward rectifier potassium (GIRK) channels. The cumulative effect of these signaling events is a dampening of neuronal activity and a reduction in synaptic neurotransmitter release.





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- 2. Cannabimimetic activity from CP-47,497, a derivative of 3-phenylcyclohexanol - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Pharmacological characterization of repeated administration of the first generation abused synthetic cannabinoid CP47,497 - PMC [pmc.ncbi.nlm.nih.gov]
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